

Lidocaine N-ethyl bromide solubility and stability in internal solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lidocaine N-ethyl bromide

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Technical Support Center: Lidocaine N-ethyl Bromide (QX-314)

Welcome to the technical support center for **Lidocaine N-ethyl bromide** (QX-314). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and stability of QX-314 in internal solutions for electrophysiology and other applications. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the successful use of QX-314 in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Lidocaine N-ethyl bromide** (QX-314) and what are its primary applications in research?

Lidocaine N-ethyl bromide, also known as QX-314, is a quaternary derivative of lidocaine. Due to its permanent positive charge, it is membrane-impermeable.^{[1][2][3][4]} Its primary application in research is as an intracellular blocker of voltage-gated sodium channels.^{[1][2][3]} When introduced into the cytoplasm of a neuron, for example, via a patch pipette, it effectively blocks sodium currents from the inside, which is useful for isolating and studying other ion channels or for preventing action potential firing.^{[5][6][7]}

Interestingly, while QX-314 is generally membrane-impermeable, it can enter certain neurons, particularly nociceptors (pain-sensing neurons), through the pores of transient receptor

potential (TRP) channels, such as TRPV1 and TRPA1.[8][9][10] This property is exploited to selectively block pain signals. The entry of QX-314 through these channels can be facilitated by agonists like capsaicin or by acidic conditions.[11][12]

Q2: What is the difference between **Lidocaine N-ethyl bromide** (QX-314 bromide) and Lidocaine N-ethyl chloride (QX-314 chloride)?

The primary difference lies in the counter-ion (bromide vs. chloride). For most electrophysiological applications, this difference is minor and the two salts are often used interchangeably. However, it is important to note the difference in molecular weight when preparing solutions of a specific molarity.

- QX-314 Bromide: Molecular Weight: ~343.3 g/mol [1][4]
- QX-314 Chloride: Molecular Weight: ~298.85 g/mol [3][13]

Always refer to the manufacturer's certificate of analysis for the exact molecular weight of your specific batch.

Q3: What are the recommended storage conditions for solid QX-314 and its stock solutions?

Proper storage is crucial to maintain the stability and efficacy of QX-314.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C[4][14][15]	≥ 4 years[4]	Store under desiccating conditions.[1]
+4°C[1]	Up to 12 months[1]	For short-term storage.	
Stock Solutions	-20°C[2][15]	Up to 1 month[2]	Sealed, away from moisture. Avoid repeated freeze-thaw cycles.[2]
-80°C[2][5]	Up to 6 months[2]	Aliquot into single-use volumes.	

Q4: In which solvents is QX-314 soluble?

The solubility of QX-314 depends on the salt form and the solvent.

Compound	Solvent	Maximum Concentration
QX-314 Bromide	Water	Soluble[1]
PBS (pH 7.2)	10 mg/mL[4]	
DMSO	20 mg/mL[4]	
DMF	5 mg/mL[4]	
Ethanol	2 mg/mL[4]	
QX-314 Chloride	Water	100 mM (approx. 30 mg/mL)[3] [13]

Troubleshooting Guides

Issue 1: Precipitation of QX-314 in Internal Solution

Symptoms:

- Cloudiness or visible particles in the internal solution after adding QX-314.
- Difficulty in obtaining a stable whole-cell recording.
- Clogged patch pipettes.[\[16\]](#)

Possible Causes and Solutions:

Cause	Solution
Exceeding Solubility Limit	Ensure the final concentration of QX-314 does not exceed its solubility limit in your specific internal solution. While soluble in water, high concentrations of other salts in the internal solution can affect its solubility.
"Crashing Out" from DMSO Stock	When preparing internal solutions from a concentrated DMSO stock, the rapid change in solvent polarity can cause precipitation. [17] To mitigate this, add the DMSO stock dropwise to the aqueous solution while vortexing or stirring vigorously. [17]
pH of the Internal Solution	The pH of the internal solution can influence the solubility of its components. [18] Ensure the pH is adjusted after all components, including QX-314, have been added and are fully dissolved.
Temperature Effects	Ensure all components are fully dissolved at room temperature before aliquoting and freezing. Some components may be less soluble at lower temperatures.
Impure QX-314	Use high-purity QX-314 (>98%). [1] [3] [4] [13]

Issue 2: Inconsistent or No Block of Sodium Channels

Symptoms:

- Action potentials are still present after establishing a whole-cell recording with an internal solution containing QX-314.
- No significant change in the sodium current amplitude over time.

Possible Causes and Solutions:

Cause	Solution
Insufficient Diffusion Time	QX-314 needs time to diffuse from the patch pipette into the cell to block the sodium channels. The time required depends on the size of the cell and the access resistance. It may take several minutes for the block to become effective.
Degraded QX-314	Improper storage or repeated freeze-thaw cycles of stock solutions can lead to degradation. Prepare fresh working solutions from properly stored aliquots.
Incorrect Concentration	Verify the calculations for the concentration of QX-314 in your internal solution. A common concentration used is 5 mM. [19]
High Access Resistance	High access resistance will slow the diffusion of QX-314 into the cell. Monitor access resistance and discard cells where it is too high.

Experimental Protocols

Protocol 1: Preparation of a K-Gluconate Based Internal Solution with QX-314 (5 mM)

This protocol is suitable for current-clamp recordings where the aim is to block action potentials.

Materials:

- K-Gluconate
- KCl
- HEPES
- EGTA
- Mg-ATP
- Na₂-GTP
- Phosphocreatine
- **Lidocaine N-ethyl bromide (QX-314)**
- Ultrapure water
- KOH (for pH adjustment)
- Osmometer
- pH meter

Procedure:

- On a calibrated analytical balance, weigh out the required amounts of each solid component for your desired final volume (e.g., 50 mL). An example composition is provided in the table below.
- In a clean beaker, dissolve the weighed solids in approximately 80% of the final volume of ultrapure water.
- Add QX-314 to the solution and ensure it is fully dissolved.
- Allow the solution to equilibrate to room temperature.
- Adjust the pH to the desired value (e.g., 7.3) using a freshly prepared solution of KOH.

- Bring the solution to the final volume with ultrapure water.
- Measure the osmolarity using an osmometer and adjust if necessary (e.g., to ~290 mOsm) by adding ultrapure water (to decrease) or a small amount of a concentrated stock of an inert osmolyte like sucrose (to increase).
- Filter the final solution through a 0.22 μm syringe filter to remove any micro-precipitates.[5]
- Aliquot the solution into single-use microcentrifuge tubes (e.g., 100-200 μL).
- Store the aliquots at -80°C for long-term storage.[5]

Example K-Gluconate Internal Solution Composition:

Component	Final Concentration (mM)
K-Gluconate	130
KCl	10
HEPES	10
EGTA	0.5
Mg-ATP	4
Na ₂ -GTP	0.4
Phosphocreatine	10
QX-314	5

Protocol 2: Preparation of a Cesium-Based Internal Solution with QX-314 (5 mM)

This protocol is suitable for voltage-clamp experiments to block both sodium and potassium channels.

Materials:

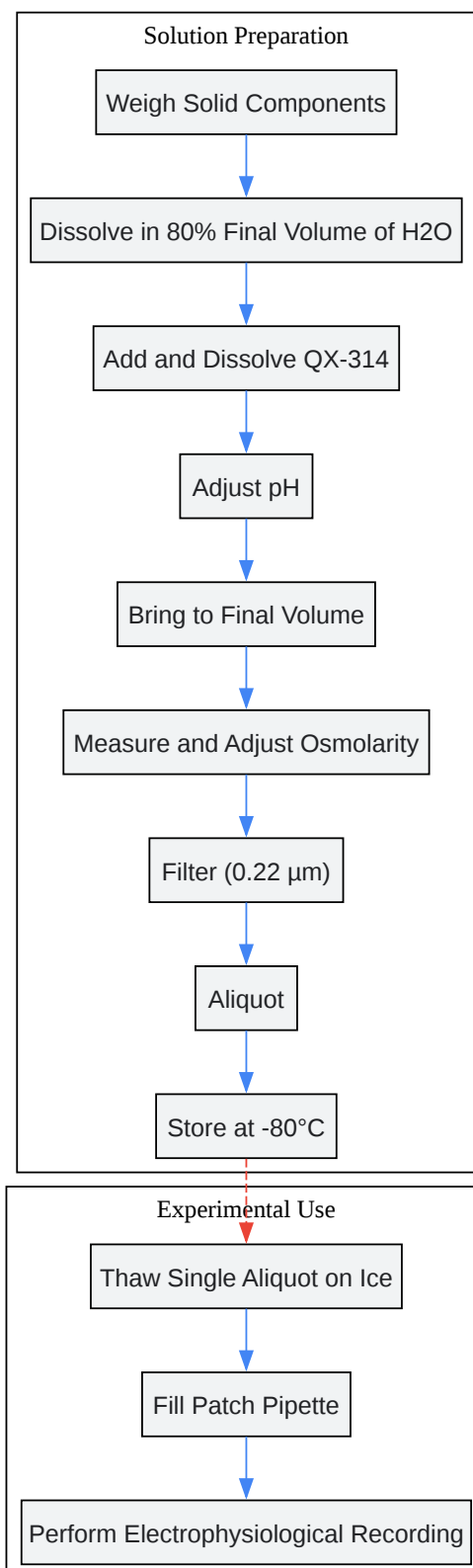
- Cs-Methanesulfonate or CsCl
- HEPES
- EGTA
- Mg-ATP
- Na₂-GTP
- **Lidocaine N-ethyl bromide (QX-314)**
- Ultrapure water
- CsOH (for pH adjustment)
- Osmometer
- pH meter

Procedure: The procedure is the same as for the K-Gluconate based solution, but with cesium salts instead of potassium salts, and using CsOH for pH adjustment.

Example Cesium-Based Internal Solution Composition:

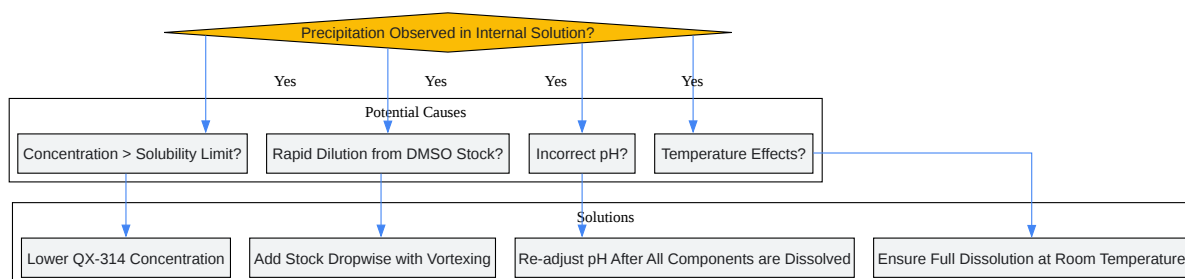
Component	Final Concentration (mM)
Cs-Methanesulfonate	120
CsCl	10
HEPES	10
EGTA	10
Mg-ATP	4
Na ₂ -GTP	0.4
QX-314	5

Visualizations



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Caption: Workflow for the preparation and use of internal solutions containing QX-314.



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Caption: Troubleshooting guide for QX-314 precipitation in internal solutions.

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- To cite this document: BenchChem. [Lidocaine N-ethyl bromide solubility and stability in internal solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1675314#lidocaine-n-ethyl-bromide-solubility-and-stability-in-internal-solutions>]

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